

4-Undecenoic acid antioxidant activity compared to tocopherol

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Compound Focus: 4-Undecenoic acid

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Experimental Data Comparison

The table below summarizes the antioxidant activity of synthesized 10-undecenoic acid methyl ester-based lipoconjugates compared to α -tocopherol (α -TP), based on two different assays [1].

Compound	Description	DPPH Radical Scavenging Activity (FRSA %) at 1.0 mM	Oxidative Induction Temperature (OIT °C) in Linoleic Acid
α -Tocopherol (α -TP)	Reference standard	90.23	130
TBHQ	Reference standard	92.34	126
3c	Sinapic acid conjugate	87.05	136
3d	Coumaric acid conjugate	67.68	141
3e	Ferulic acid conjugate	66.57	142

Compound	Description	DPPH Radical Scavenging Activity (FRSA %) at 1.0 mM	Oxidative Induction Temperature (OIT °C) in Linoleic Acid
3b	Caffeic acid conjugate	30.23	130
3a	Cinnamic acid conjugate	No activity	116

Experimental Protocols for Key Assays

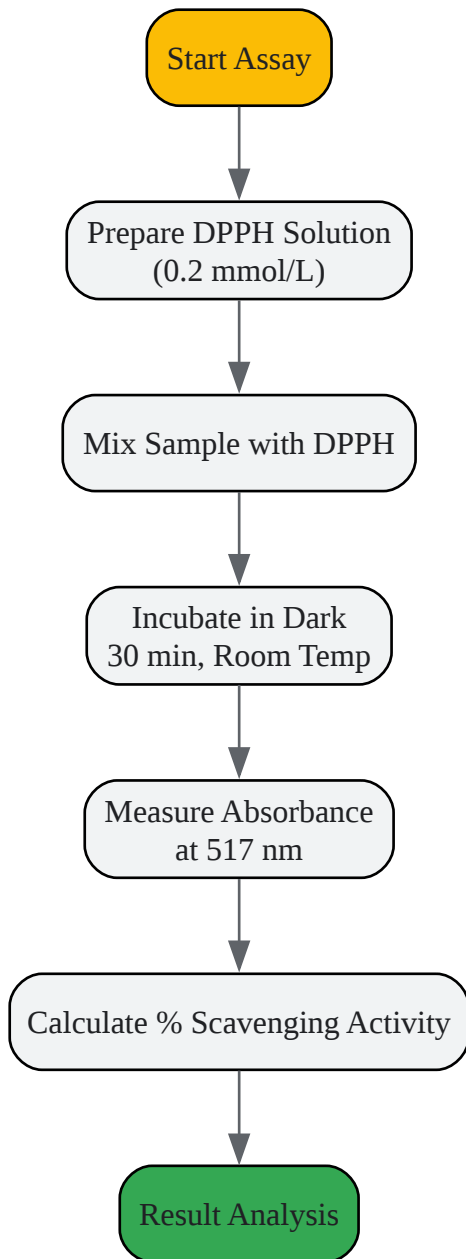
The comparative data was generated using standardized antioxidant evaluation methods. Here are the detailed protocols for the two key assays cited.

DPPH Radical Scavenging Assay

This protocol is used to determine the free radical scavenging ability of a compound, which is a key mechanism of antioxidant action [2] [3].

- **Principle:** The stable free radical DPPH (2,2-diphenyl-1-picrylhydrazyl) has a purple color and absorbs at 517 nm. When an antioxidant molecule donates a hydrogen atom to DPPH, it becomes reduced, resulting in a loss of color that is measured by a decrease in absorbance.
- **Procedure:**
 - Mix 1 mL of the test sample extract with 2 mL of a 0.2 mmol/L DPPH solution.
 - Vigorously shake the mixture and allow it to stand at room temperature in the dark for 30 minutes.
 - Measure the absorbance of the solution at 517 nm using a spectrophotometer.
- **Calculation:** The percentage of DPPH radical scavenging activity (FRSA) is calculated using the formula: $\text{Scavenging Activity (\%)} = [(A_{\text{blank}} - A_{\text{sample}}) / A_{\text{blank}}] \times 100$ where A_{blank} is the absorbance of the control (DPPH solution without extract) and A_{sample} is the absorbance of the test sample.

The following diagram illustrates the workflow of the DPPH Radical Scavenging Assay:



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Differential Scanning Calorimetry (DSC) for Lipid Peroxidation Inhibition

This method evaluates an antioxidant's ability to protect lipids from oxidation under accelerated thermal conditions [1].

- **Principle:** The assay measures the oxidative stability of a lipid (like linoleic acid) by determining the **Oxidative Induction Temperature (OIT)**, which is the temperature at which rapid, exothermic oxidation begins. A higher OIT indicates better antioxidant protection.
- **Procedure:**
 - Pure linoleic acid is mixed with the test antioxidant compound.
 - The mixture is subjected to a controlled temperature increase in a differential scanning calorimeter.
 - The heat flow is monitored, and the OIT is recorded as the point where a sharp exothermic peak occurs due to the oxidation reaction.
- **Interpretation:** The effectiveness of an antioxidant is determined by how much it increases the OIT of linoleic acid compared to the control (pure linoleic acid without antioxidants).

Interpretation and Key Findings

- **Potent Derivatives Identified:** The data shows that certain lipoconjugates of 10-undecenoic acid, particularly the sinapic acid derivative (**3c**), exhibit DPPH radical scavenging activity close to that of α -tocopherol [1].
- **Superior Protective Activity in Lipids:** In the DSC assay, several derivatives (**3c**, **3d**, **3e**) demonstrated **even higher** antioxidant protection against lipid peroxidation than α -tocopherol, as indicated by their higher Oxidative Induction Temperatures [1].
- **Structure-Activity Relationship:** The antioxidant potency is highly dependent on the conjugated phenolic acid. The cinnamic acid derivative (**3a**), which lacks a phenolic hydroxyl group, showed no activity, underscoring the importance of specific functional groups for radical scavenging [1].

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